



Application Notes: HFC-236fa as a Working Fluid in Organic Rankine Cycles

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Compound of Interest		
Compound Name:	1,1,1,3,3,3-Hexafluoropropane	
Cat. No.:	B1216460	Get Quote

Introduction

1,1,1,3,3,3-Hexafluoropropane (HFC-236fa), a hydrofluorocarbon (HFC), has been investigated as a working fluid for Organic Rankine Cycle (ORC) applications. ORCs are thermodynamic cycles that utilize organic, high-molecular-mass fluids to convert low- to medium-temperature heat into useful work, typically in the form of electricity. HFC-236fa is nonflammable, non-toxic, and non-corrosive.[1][2] Its thermodynamic properties make it a candidate for recovering waste heat from sources such as gas engine exhaust and condensing steam.[2] While it has favorable thermodynamic characteristics for certain applications, its high Global Warming Potential (GWP) is a significant environmental drawback.[3]

Physicochemical and Thermodynamic Properties

The suitability of a working fluid for an ORC system is heavily dependent on its thermodynamic and physical properties. HFC-236fa is characterized as a "dry" fluid, which means the slope of its temperature-entropy saturation curve in the vapor phase is positive. This characteristic helps prevent the formation of liquid droplets during the expansion process, which is beneficial for turbine longevity.

Table 1: Thermodynamic and Physical Properties of HFC-236fa



Property	Value	Reference
Molecular Weight	152.04 g/mol	[4]
Boiling Point (at 1 atm)	-1.4 °C	[4]
Critical Temperature	124.9 °C	[4]
Critical Pressure	3.20 MPa	[4]
Critical Density	557.1 kg/m ³	[4]
Ozone Depletion Potential (ODP)	0	[1][5]
Global Warming Potential (GWP, 100-year)	~9,810 (Note: Varies by source)	[3]

| Atmospheric Lifetime | 210 years |[3] |

Note: The GWP of HFCs can vary between different assessment reports. The value presented is a significant factor in regulatory considerations such as the Kigali Amendment to the Montreal Protocol, which aims to phase down high-GWP HFCs.[6]

Performance in Organic Rankine Cycles

HFC-236fa has been analyzed for various ORC configurations, including simple and recuperated cycles.[2] Its performance is often compared with other HFCs like HFC-245fa and HFC-134a. Studies show that the choice of working fluid is critical and depends on the temperature of the heat source.[2] For lower critical temperature fluids like HFC-236fa, modifications to the ORC system design may not significantly alter efficiency or net power output.[7]

The thermal stability of the working fluid is crucial for the safe and reliable operation of ORC power plants.[8] HFC-236fa's decomposition at high temperatures is primarily driven by the removal of hydrogen fluoride (HF) and the cleavage of carbon-carbon bonds.[8] This limits its maximum operational temperature.

Table 2: Summary of HFC-236fa Performance in ORC Studies



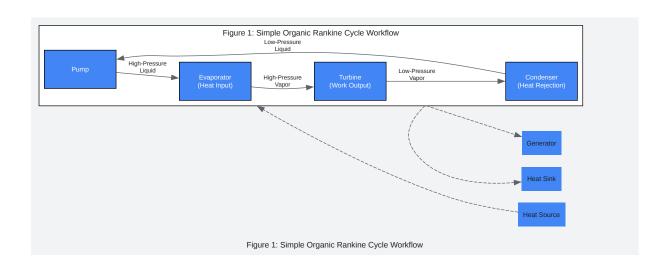
Study Focus	Heat Source / Conditions	Key Findings	Citations
Comparative Analysis	High-temp gas (700°F), Landfill flare gas, Condensing steam	HFC-236fa showed comparable thermodynamic efficiency to other HFCs depending on the cycle configuration (simple vs. recuperated) and heat source.	[2]
System Design Optimization	Geothermal heat source (Chena Power Plant validation)	For low critical temperature fluids like HFC-236fa, altering system design did not significantly impact performance or Levelized Cost of Electricity (LCOE).	[7]
Mixture Performance	Waste heat recovery	Mixtures of R245fa/R236fa can offer higher thermodynamic and economic performance than either pure fluid.	[9]

| Modified ORC System | Low-grade waste heat (80°C boiling, 30°C condensing) | HFC-236fa was considered alongside nine other refrigerants for a novel ORC design. |[10] |

Visualizations

Below are diagrams illustrating the standard ORC workflow and a protocol for its experimental evaluation.

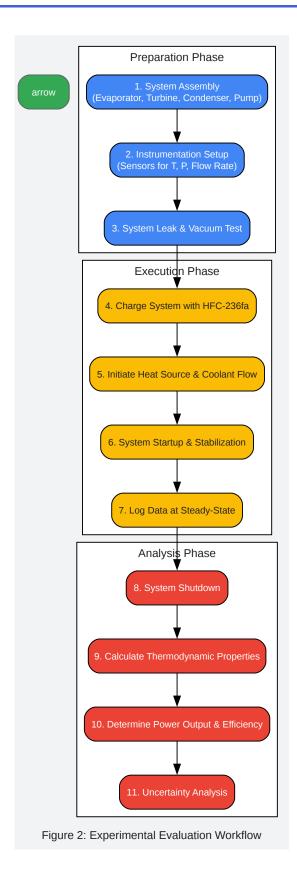




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Figure 1: A diagram illustrating the four main stages of a simple Organic Rankine Cycle.





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Figure 2: A flowchart outlining the key steps for experimentally testing HFC-236fa in an ORC system.

Experimental Protocols: Evaluating HFC-236fa in a Lab-Scale ORC System

This protocol outlines a generalized methodology for determining the performance of HFC-236fa in a simple ORC system. The primary goal is to measure thermal efficiency and net power output under specific heat source and sink conditions.

- 1. Objective To experimentally quantify the thermal efficiency, power output, and overall performance of an ORC system utilizing HFC-236fa as the working fluid.
- 2. Materials and Apparatus
- Working Fluid: HFC-236fa (purity ≥ 99.5%)[11]
- Core ORC Components:
 - Pump: Diaphragm or gear pump capable of handling liquid HFC-236fa and achieving the required system pressure.
 - Evaporator: Brazed plate or shell-and-tube heat exchanger.
 - Expander: Scroll, screw, or small-scale turbine suitable for the expected power output and fluid properties.
 - Condenser: Brazed plate or shell-and-tube heat exchanger.
- Heat Source: Controlled electric heater, hot water bath, or flue gas simulator.
- Heat Sink: Chilled water loop or air-cooled condenser.
- Instrumentation:
 - Pressure transducers at the inlet and outlet of each major component.
 - Temperature sensors (e.g., T-type thermocouples or RTDs) at the same locations.



- Coriolis or turbine flow meter for measuring the HFC-236fa mass flow rate.
- Power meter or dynamometer connected to the expander/generator.
- Data Acquisition (DAQ) System: To log all sensor data simultaneously.
- Safety Equipment: Gas leak detector, proper ventilation, and personal protective equipment (PPE).
- 3. Experimental Procedure

Phase I: System Preparation

- Assembly: Construct the ORC loop, connecting the pump, evaporator, expander, and condenser in series as shown in Figure 1.
- Instrumentation: Install all pressure, temperature, and flow rate sensors at their designated points. Connect sensors to the DAQ system.
- Leak Testing: Pressurize the system with an inert gas (e.g., dry nitrogen) and check for leaks
 using a soap solution or an appropriate leak detector.
- Vacuuming: Evacuate the entire system using a vacuum pump to remove non-condensable gases and moisture. A deep vacuum should be held to ensure system purity.

Phase II: Operation and Data Collection 5. Charging: Charge the system with the precise mass of liquid HFC-236fa required for operation. This is typically done by condensing the fluid into the liquid receiver or condenser. 6. Startup:

- Initiate the flow of the cooling fluid (heat sink) through the condenser.
- Turn on the working fluid pump and set it to a low initial flow rate.
- Gradually apply heat to the evaporator from the heat source, carefully monitoring the pressure and temperature rise.
- Stabilization: Adjust the heat input and working fluid flow rate to achieve the desired turbine inlet temperature and pressure. Allow the system to run for a sufficient period (e.g., 30-60 minutes) to reach a steady state, where all readings are stable.

Methodological & Application





 Data Logging: Once at steady state, begin recording data from all sensors for a continuous period (e.g., 10-15 minutes) to obtain a reliable average for each parameter. Repeat this step for multiple set points of heat source temperature or mass flow rate.

Phase III: Shutdown and Analysis 9. Shutdown:

- Gradually reduce and then turn off the heat source.
- Allow the system to cool down while the pump and coolant continue to circulate.
- Once the system pressure has significantly dropped, turn off the pump.
- Maintain coolant flow until the system reaches ambient temperature.
- Data Analysis:
- Use the recorded temperature and pressure data to determine the specific enthalpy (h) and entropy (s) at each state point using thermodynamic property databases for HFC-236fa (e.g., REFPROP).[4]
- Calculate the heat input rate in the evaporator: Q_in = m_dot * (h_evap_out h_evap_in)
- Calculate the actual power output from the expander: W_exp = m_dot * (h_exp_in h_exp_out)
- Calculate the power consumed by the pump: W_pump = m_dot * (h_pump_out h_pump_in)
- Calculate the net power output: W net = W exp W pump
- Calculate the thermal efficiency of the cycle: η_th = W_net / Q_in
- 4. Safety Considerations
- HFC-236fa is stored as a liquefied gas under pressure. Ensure all components are rated for the maximum expected operating pressure.
- While non-toxic, HFC-236fa can displace oxygen in enclosed spaces. Ensure adequate ventilation and use a gas leak detector.
- Thermal decomposition at high temperatures can produce hazardous substances like hydrogen fluoride. Do not exceed the recommended maximum operating temperature for the fluid.[8]
- Contact with the liquid can cause frostbite. Wear appropriate PPE, including safety glasses and cryogenic gloves, when handling the fluid.



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